

A Predictive Spectroscopic and Structural Elucidation Guide to 4-Isopropylpyrimidin-2-amine

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Compound of Interest

Compound Name: 4-Isopropylpyrimidin-2-amine

CAS No.: 5782-70-7

Cat. No.: B1285298

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Introduction: The Analytical Imperative for Novel Heterocycles

In the landscape of drug discovery and materials science, pyrimidine derivatives are of paramount importance, serving as foundational scaffolds for a multitude of biologically active agents.^[1] **4-Isopropylpyrimidin-2-amine**, with its distinct substitution pattern, represents a molecule of significant interest. Its comprehensive characterization is a prerequisite for any meaningful investigation into its properties and potential applications.

This technical guide addresses the structural elucidation of **4-Isopropylpyrimidin-2-amine** through a multi-technique spectroscopic approach. As complete, experimentally verified public data for this specific molecule is not available, this document provides a robust, predictive analysis based on foundational spectroscopic principles and data from structurally analogous compounds. We will delve into the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering field-proven insights into the causality behind the expected spectral features. This serves as both a predictive reference for researchers

synthesizing this compound and a practical guide to the methodologies required for its empirical verification.

Molecular Structure and Atom Numbering

A clear understanding of the molecular geometry is fundamental to interpreting spectroscopic data. The structure of **4-Isopropylpyrimidin-2-amine**, with a systematic numbering scheme for NMR assignment, is presented below.

Caption: Molecular structure of **4-Isopropylpyrimidin-2-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation, providing detailed information about the hydrogen (^1H) and carbon (^{13}C) frameworks.

Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum is anticipated to show four distinct signals corresponding to the chemically non-equivalent protons in the molecule. The electron-withdrawing nature of the pyrimidine ring will significantly influence the chemical shifts of adjacent protons.^[2]

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.2 - 8.4	Doublet (d)	1H	H6	Located adjacent to a ring nitrogen (N1), leading to significant deshielding. Coupled to H5.
~6.6 - 6.8	Doublet (d)	1H	H5	Coupled to H6. Less deshielded than H6 as it is further from N1 and N3.
~5.0 - 5.5	Broad Singlet (br s)	2H	-NH ₂	The chemical shift of amine protons is variable and depends on solvent, concentration, and temperature. The signal is often broad due to quadrupole broadening and exchange.[3]
~3.0 - 3.3	Septet (sept)	1H	H7 (CH)	Methine proton of the isopropyl group, split by the six equivalent methyl protons. [4]
~1.2 - 1.4	Doublet (d)	6H	H8/H9 (CH ₃)	The two methyl groups of the

isopropyl
substituent are
equivalent and
are split by the
single methine
proton.^[5]

Predicted ¹³C NMR Spectral Data

The proton-decoupled ¹³C NMR spectrum is expected to display six signals, corresponding to the six unique carbon environments. Carbons within the heteroaromatic ring, particularly those bonded to nitrogen, will appear significantly downfield.^[6]^[7]

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~170 - 172	C4	Attached to the isopropyl group and flanked by a nitrogen (N3) and a carbon (C5); expected to be highly deshielded.
~162 - 164	C2	Bonded to two nitrogen atoms (N1 and the exocyclic amino N), causing a strong downfield shift. Data from 2-aminopyrimidine supports this region. [8]
~157 - 159	C6	Aromatic carbon adjacent to a nitrogen (N1).
~110 - 112	C5	Aromatic CH carbon, expected to be the most upfield of the ring carbons.
~35 - 38	C7 (CH)	Aliphatic methine carbon of the isopropyl group.
~22 - 24	C8/C9 (CH ₃)	Equivalent aliphatic methyl carbons of the isopropyl group.

Experimental Protocol: NMR Spectroscopy

A standardized protocol ensures data reproducibility and quality.

- Sample Preparation: Dissolve approximately 5-10 mg of the sample for ¹H NMR or 20-50 mg for ¹³C NMR in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a 5 mm NMR tube.[\[9\]](#) Tetramethylsilane (TMS) is typically added as an internal standard (δ 0.00 ppm).[\[7\]](#)

- Instrumentation: Utilize a high-resolution NMR spectrometer, for example, a 400 MHz instrument or higher.
- ^1H NMR Acquisition:
 - Lock the spectrometer on the deuterium signal from the solvent and shim the magnetic field to optimize homogeneity.
 - Acquire a standard one-dimensional proton spectrum over a spectral width of 0-12 ppm.
 - Ensure a sufficient number of scans to achieve a high signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Tune the probe to the ^{13}C frequency.
 - Acquire a proton-decoupled spectrum using a standard pulse sequence.
 - Set a relaxation delay (e.g., 2-5 seconds) to allow for full relaxation of all carbon nuclei, particularly quaternary carbons.[\[10\]](#)

Caption: General workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands

The IR spectrum of **4-Isopropylpyrimidin-2-amine** will be characterized by absorptions corresponding to the N-H bonds of the primary amine, C-H bonds of the aromatic ring and aliphatic isopropyl group, and vibrations of the pyrimidine ring.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Assignment	Rationale
3500 - 3300	N-H Stretch	Primary Amine (-NH ₂)	Primary amines typically show two bands in this region: an asymmetric and a symmetric stretch. ^[11] These bands are expected to be of medium intensity and relatively sharp.
3100 - 3000	C-H Stretch	Aromatic C-H	Stretching vibrations of the C-H bonds on the pyrimidine ring.
2980 - 2850	C-H Stretch	Aliphatic C-H	Asymmetric and symmetric stretching of the C-H bonds in the isopropyl group.
1650 - 1580	N-H Bend	Primary Amine (-NH ₂)	The scissoring vibration of the primary amino group is characteristic and appears in this region. ^[11]
1600 - 1450	C=C & C=N Stretch	Pyrimidine Ring	A series of bands corresponding to the stretching vibrations of the carbon-carbon and carbon-nitrogen double bonds within the aromatic ring.
1335 - 1250	C-N Stretch	Aromatic Amine	Stretching vibration of the bond between the

pyrimidine ring (C2)
and the amino group
nitrogen.[11][12]

Experimental Protocol: FT-IR Spectroscopy

- Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.
- Sample Preparation (ATR):
 - Record a background spectrum of the empty, clean Attenuated Total Reflectance (ATR) crystal.
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Apply pressure using the built-in clamp to ensure good contact.
- Data Acquisition:
 - Acquire the sample spectrum over the mid-infrared range, typically 4000–400 cm^{-1} .
 - Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Analysis: Identify the characteristic absorption bands and correlate them with the functional groups in the molecule.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural information based on its fragmentation pattern upon ionization.[13]

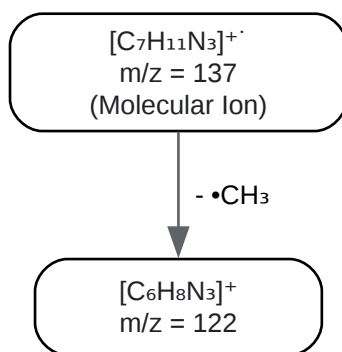
Predicted Mass Spectrometry Data

For **4-Isopropylpyrimidin-2-amine** (Molecular Formula: $\text{C}_7\text{H}_{11}\text{N}_3$), the molecular weight is 137.18 g/mol .

m/z Value	Ion	Rationale
137	$[M]^+$	The molecular ion peak, corresponding to the intact molecule with one electron removed. As it contains an odd number of nitrogen atoms (3), the molecular weight is odd, consistent with the Nitrogen Rule.
122	$[M-15]^+$	A highly probable and often major fragment resulting from the loss of a methyl radical ($\bullet\text{CH}_3$) from the isopropyl group. This creates a stable secondary carbocation adjacent to the pyrimidine ring. [14]
95	$[M-42]^+$	Loss of a neutral propene molecule (C_3H_6) via a rearrangement process.
81	$[\text{C}_4\text{H}_5\text{N}_2]^+$	Fragmentation of the pyrimidine ring after the loss of the isopropyl group.

Key Fragmentation Pathway

The most characteristic fragmentation pathway in electron ionization (EI) mass spectrometry for this molecule is expected to be the α -cleavage of the isopropyl group.



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Caption: Predicted primary fragmentation of **4-Isopropylpyrimidin-2-amine**.

Experimental Protocol: Mass Spectrometry

- Instrumentation: Utilize a mass spectrometer, such as a Gas Chromatography-Mass Spectrometry (GC-MS) or a direct infusion system coupled with an Electron Ionization (EI) source.
- Sample Preparation: Dissolve a small amount of the sample in a volatile solvent (e.g., methanol or dichloromethane) if using direct infusion or GC.
- Ionization: Use a standard electron energy of 70 eV for EI, which provides reproducible fragmentation patterns for library matching.^[14]
- Mass Analysis: Scan an appropriate mass-to-charge (m/z) range (e.g., m/z 40-300) to detect the molecular ion and key fragment ions.
- Data Analysis: Identify the molecular ion peak to confirm the molecular weight. Analyze the fragmentation pattern to corroborate the proposed structure.

Conclusion

This guide provides a detailed, predictive framework for the spectroscopic characterization of **4-Isopropylpyrimidin-2-amine**. The anticipated NMR, IR, and MS data, derived from established chemical principles and analysis of related structures, offers a robust blueprint for researchers engaged in the synthesis and analysis of this compound. The provided protocols outline the standard methodologies required to obtain empirical data, which can then be

compared against these predictions for definitive structural confirmation. This predictive approach serves as an essential tool, bridging the gap in publicly available data and empowering scientists to confidently identify and characterize this novel pyrimidine derivative.

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